

# chemical structure and formula of hydrated calcium ammonium nitrate

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## Compound of Interest

Compound Name: Nitric acid, ammonium calcium salt

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## An In-depth Technical Guide to Hydrated Calcium Ammonium Nitrate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Hydrated calcium ammonium nitrate is an inorganic double salt with significant applications in agriculture as a fertilizer. While its primary utility lies outside the pharmaceutical realm, a thorough understanding of its chemical structure, formula, and synthesis is pertinent for researchers in various fields, including materials science and chemistry. This technical guide provides a comprehensive overview of hydrated calcium ammonium nitrate, focusing on its chemical identity, synthesis, and characterization.

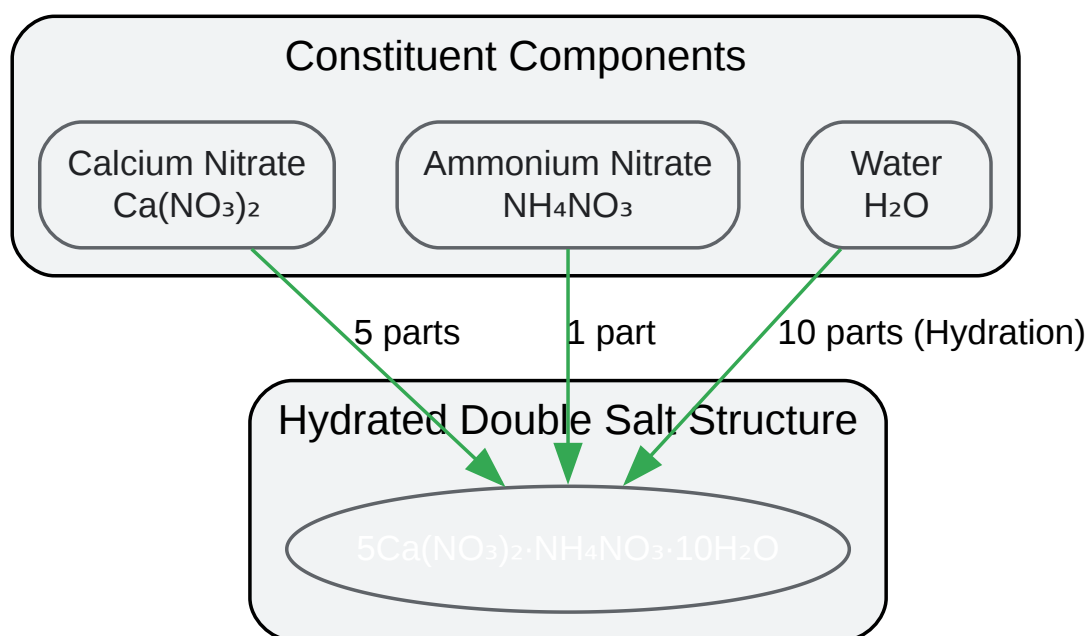
### Chemical Structure and Formula

The most common and stable form of hydrated calcium ammonium nitrate is a decahydrate with the chemical formula  $5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$ .<sup>[1][2][3][4][5]</sup> This formula indicates that the crystal lattice is composed of five units of calcium nitrate, one unit of ammonium nitrate, and ten molecules of water of hydration.

The structure is a complex ionic lattice. Calcium ( $\text{Ca}^{2+}$ ) and ammonium ( $\text{NH}_4^+$ ) cations are present, along with nitrate ( $\text{NO}_3^-$ ) anions. The water molecules are incorporated into the crystal structure, contributing to its stability.

A visualization of the constituent ions and their relationship within the hydrated double salt is presented below.

### Conceptual Diagram of Hydrated Calcium Ammonium Nitrate



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Caption: Relationship of components in hydrated calcium ammonium nitrate.

## Physicochemical Properties

A summary of the key physicochemical properties of hydrated calcium ammonium nitrate is provided in the table below.

| Property         | Value   | Reference(s)    |
|------------------|---|-----------------|
| Chemical Formula | $5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$ | [1][2][3][4][5] |
| Molar Mass       | 1080.71 g/mol   |                 |
| Appearance       | White to yellowish crystalline solid or prills                                      | [4]             |
| Solubility       | Highly soluble in water   | [4]             |
| Hygroscopicity   | Hygroscopic   | [4]             |

## Experimental Protocols

### Synthesis of Hydrated Calcium Ammonium Nitrate

The synthesis of  $5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$  is typically achieved through the crystallization from a solution containing a stoichiometric ratio of calcium nitrate and ammonium nitrate.

#### Materials:

- Calcium nitrate tetrahydrate ( $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )
- Ammonium nitrate ( $\text{NH}_4\text{NO}_3$ )
- Deionized water

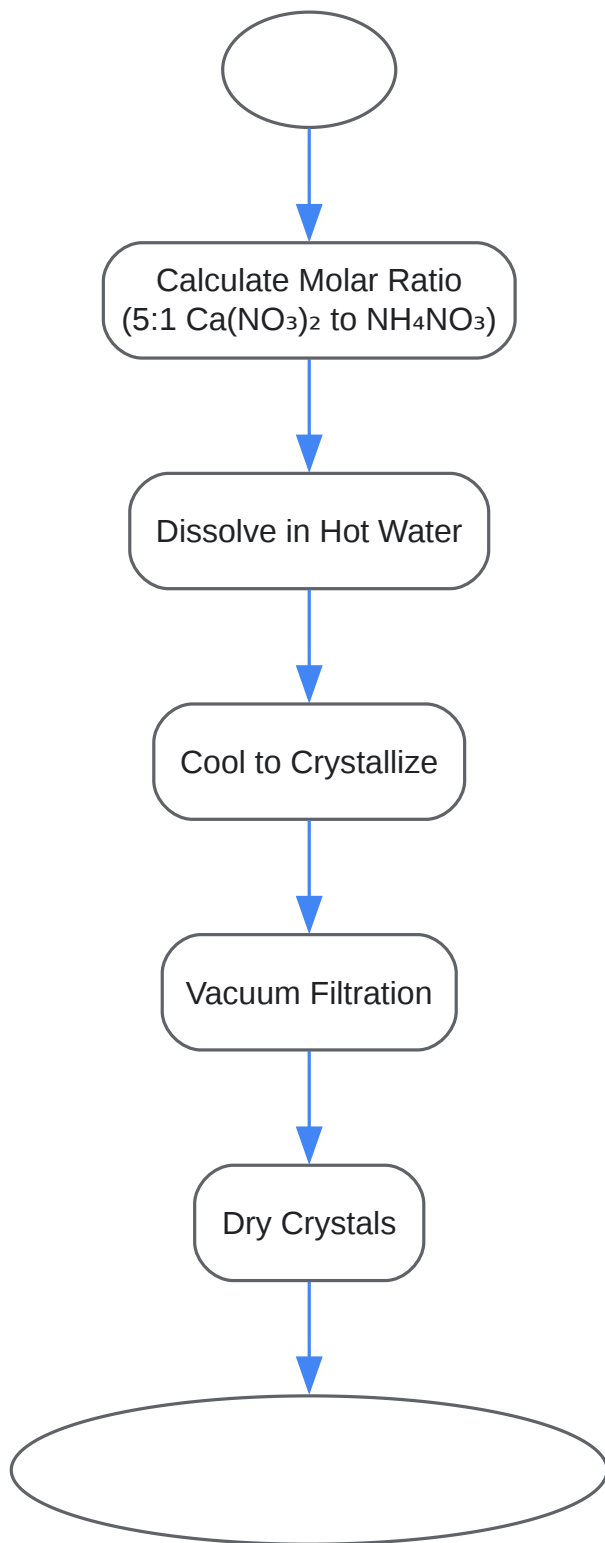
#### Procedure:

- Molar Calculation: Calculate the required mass of calcium nitrate tetrahydrate and ammonium nitrate to achieve a 5:1 molar ratio.
- Dissolution: In a beaker, dissolve the calculated amounts of calcium nitrate tetrahydrate and ammonium nitrate in a minimal amount of hot deionized water. Stir the solution until all salts are completely dissolved.
- Crystallization: Allow the solution to cool slowly to room temperature. Further cooling in an ice bath can promote crystallization.

- Isolation: Collect the formed crystals by vacuum filtration.
- Drying: Wash the crystals with a small amount of cold deionized water and then dry them in a desiccator over a suitable drying agent.

The workflow for the synthesis is illustrated in the following diagram.

## Synthesis Workflow for Hydrated Calcium Ammonium Nitrate



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Caption: A flowchart of the synthesis process.

## Characterization Techniques

Powder XRD is employed to confirm the crystalline phase of the synthesized product.

Sample Preparation: The crystalline sample is finely ground to a homogenous powder.

Instrumentation and Parameters (Typical):

- Instrument: A standard powder X-ray diffractometer.
- X-ray Source: Cu K $\alpha$  radiation ( $\lambda = 1.5406 \text{ \AA}$ ).
- Voltage and Current: 40 kV and 40 mA.
- Scan Range ( $2\theta$ ):  $10^\circ$  to  $80^\circ$ .
- Step Size:  $0.02^\circ$ .
- Scan Speed:  $2^\circ/\text{min}$ .

The resulting diffraction pattern should be compared with reference patterns for  $5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$  to confirm its identity.<sup>[2]</sup>

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to study the thermal behavior of the hydrated salt, including dehydration and decomposition.

Sample Preparation: A small, accurately weighed amount of the crystalline sample (typically 5-10 mg) is placed in an aluminum or ceramic pan.

Instrumentation and Parameters (Typical):

- Instrument: A simultaneous DSC-TGA instrument.
- Temperature Range: Ambient to  $500^\circ\text{C}$ .
- Heating Rate:  $10^\circ\text{C}/\text{min}$ .
- Atmosphere: Inert (e.g., Nitrogen) or oxidative (e.g., Air) at a constant flow rate.

The TGA curve will show mass loss corresponding to the loss of water molecules and subsequent decomposition, while the DSC curve will indicate the endothermic or exothermic nature of these transitions.

FTIR spectroscopy is used to identify the functional groups present in the compound, namely the nitrate and ammonium ions, and the water of hydration.

Sample Preparation (ATR method): A small amount of the powdered sample is placed directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.

Instrumentation and Parameters (Typical):

- Instrument: An FTIR spectrometer equipped with an ATR accessory.
- Spectral Range: 4000 to 400  $\text{cm}^{-1}$ .
- Resolution: 4  $\text{cm}^{-1}$ .
- Number of Scans: 16-32.

Characteristic absorption bands for the nitrate group (around 1380  $\text{cm}^{-1}$  and 830  $\text{cm}^{-1}$ ), the ammonium group (around 3150  $\text{cm}^{-1}$  and 1400  $\text{cm}^{-1}$ ), and water (broad peak around 3400  $\text{cm}^{-1}$ ) should be observed.

## Data Presentation

The following table summarizes the expected outcomes from the characterization techniques.

| Technique  | Expected Results  |
|------------|---|
| Powder XRD | A diffraction pattern matching the reference for $5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$ .  |
| DSC-TGA    | Stepwise mass loss in the TGA corresponding to the 10 water molecules, followed by decomposition at higher temperatures. The DSC will show endothermic peaks for dehydration and decomposition. |
| FTIR       | Characteristic absorption bands for $\text{NO}_3^-$ , $\text{NH}_4^+$ , and $\text{H}_2\text{O}$ functional groups.   |

## Conclusion

This technical guide has provided a detailed overview of the chemical structure, formula, synthesis, and characterization of hydrated calcium ammonium nitrate, specifically  $5\text{Ca}(\text{NO}_3)_2 \cdot \text{NH}_4\text{NO}_3 \cdot 10\text{H}_2\text{O}$ . The provided experimental protocols offer a foundation for the laboratory preparation and analysis of this double salt. While its primary application is in agriculture, the information presented is valuable for researchers across various scientific disciplines requiring a comprehensive understanding of this inorganic compound.

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